

# Technical Guide: Safe Handling and Properties of 2-Bromo-5-(trifluoromethyl)thiazole

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## Compound of Interest

Compound Name: 2-Bromo-5-(trifluoromethyl)thiazole

Cat. No.: B1288848

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Disclaimer: This document has been compiled from publicly available safety and property data. A complete, official Safety Data Sheet (SDS) for **2-Bromo-5-(trifluoromethyl)thiazole** (CAS No. 1209458-80-9) was not available at the time of writing. The information herein should be used as a guide and supplemented with internal safety assessments and procedures. All quantitative data, unless otherwise specified, should be considered as predicted or estimated values.

## Chemical Identification and Physical Properties

**2-Bromo-5-(trifluoromethyl)thiazole** is a halogenated heterocyclic compound used in chemical synthesis. Its trifluoromethyl group and bromine atom contribute to its reactivity and potential biological activity.

Property	Value	Source(s)
CAS Number	1209458-80-9	[1][2]
Molecular Formula	C <sub>4</sub> HBrF <sub>3</sub> NS	[1][2]
Molecular Weight	232.02 g/mol	[3][4]
Physical Form	Colorless to light yellow liquid	[1][4]
Purity	Typically ≥95%	[3][4]
Boiling Point	182.8 ± 35.0 °C (Predicted)	[5][6]
Density	1.904 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1]
Storage Temperature	2-8°C under inert gas (Nitrogen or Argon)	[1][4]
Melting Point	Data Not Available	
Flash Point	Data Not Available	
Solubility	Data Not Available	

## Hazard Identification and Classification

This chemical is classified as hazardous. All personnel handling this substance must be fully aware of its potential dangers and take appropriate precautions.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Skin Irritation	GHS07: Exclamation Mark	Warning	H315: Causes skin irritation.[3][4]
Eye Irritation	GHS07: Exclamation Mark	Warning	H319: Causes serious eye irritation.[4]
Specific Target Organ Toxicity	GHS07: Exclamation Mark	Warning	H335: May cause respiratory irritation.[4]

#### Toxicological Data:

- No quantitative toxicological data (e.g., LD<sub>50</sub>, LC<sub>50</sub>) is publicly available. Due to its irritant properties, it should be handled as a potentially toxic substance via all routes of exposure (inhalation, ingestion, and skin contact).

## Experimental Protocols and Safe Handling

Adherence to strict safety protocols is mandatory when working with **2-Bromo-5-(trifluoromethyl)thiazole**. The following procedures are based on best practices for handling irritant and corrosive liquids.<sup>[5]</sup><sup>[7]</sup>

### Personal Protective Equipment (PPE)

All handling of this chemical must be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.<sup>[7]</sup> The following PPE is mandatory:

- **Eye Protection:** Chemical safety goggles that meet ANSI Z.87.1 standards are required. A full face shield should be worn in situations with a significant splash risk.<sup>[5]</sup>
- **Hand Protection:** Chemical-resistant gloves (e.g., Nitrile) must be worn. Gloves should be inspected before use and changed immediately if contaminated.<sup>[5]</sup>
- **Body Protection:** A flame-retardant lab coat, long pants, and fully enclosed, chemical-resistant footwear are required.<sup>[7]</sup>
- **Respiratory Protection:** If working outside of a fume hood or if aerosolization is possible, a NIOSH-approved respirator with an appropriate cartridge for organic vapors is necessary.

Caption: Required PPE for handling **2-Bromo-5-(trifluoromethyl)thiazole**.

### First-Aid Measures

In case of exposure, immediate action is critical.<sup>[7]</sup>

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

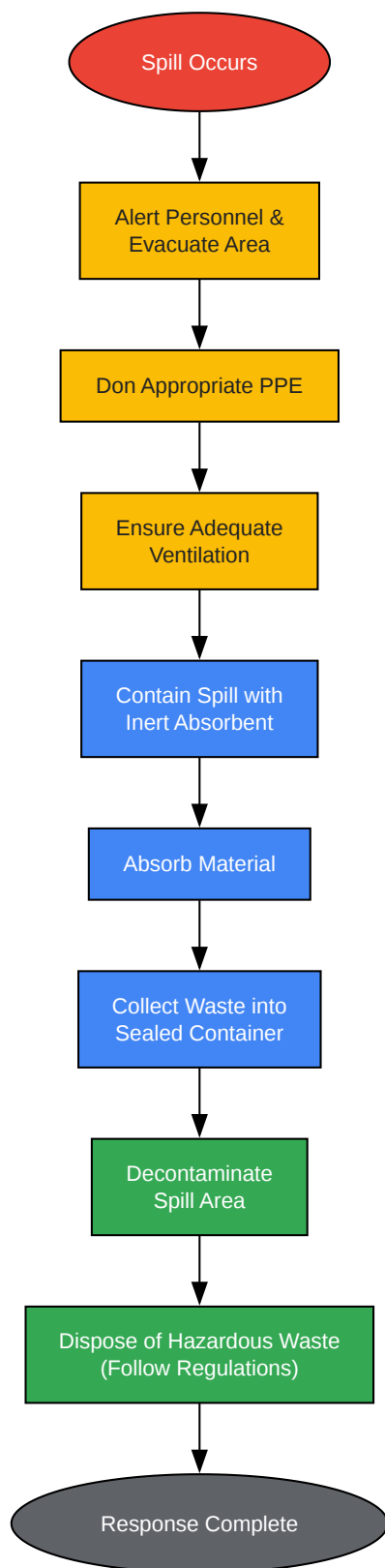
## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), alcohol-resistant foam, or water spray.
- Specific Hazards: Combustion may produce highly toxic and irritating gases, including carbon oxides, nitrogen oxides, sulfur oxides, hydrogen bromide, and hydrogen fluoride.
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.

## Accidental Release Measures

A chemical spill kit with appropriate absorbent materials for corrosive/irritant liquids should be readily available.

- Evacuate: Immediately alert others and evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Prevent further spread of the liquid using an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads). Do not use combustible materials like paper towels to absorb the bulk of the spill.
- Neutralize & Absorb: For small spills, once contained, cautiously absorb the material with an inert absorbent.
- Collect: Carefully collect the absorbed material and contaminated items into a suitable, labeled, sealed container for hazardous waste disposal.
- Decontaminate: Clean the spill area thoroughly with a suitable solvent or detergent and water.
- Dispose: Dispose of all waste in accordance with local, state, and federal regulations.



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Caption: Logical workflow for responding to a chemical spill.

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